Determining the Molar Extinction Coefficient of Basic Blue 41: A Technical Guide

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Compound of Interest	
Compound Name:	Basic Blue 41
Cat. No.:	B037735

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This in-depth technical guide provides a comprehensive overview of the principles and methodologies required to determine the molar extinction coefficient of the cationic dye, **Basic Blue 41**. This document outlines the necessary chemical properties, a detailed experimental protocol based on the Beer-Lambert law, and data presentation guidelines for accurate and reproducible results.

Core Properties of Basic Blue 41

Accurate determination of the molar extinction coefficient relies on fundamental physicochemical properties of the compound. Key parameters for **Basic Blue 41** are summarized below.

Property	Value	Source(s)
Chemical Formula	$C_{20}H_{26}N_4O_6S_2$	[1][2][3][4]
Molecular Weight	482.57 g/mol	[1][2][4][5][6]
Maximum Absorbance (λmax)	617 nm	[4][6][7]
CAS Number	12270-13-2	[3][4][5][6][8]
Appearance	Blue to dark violet powder	[1][3][8]
Solubility	Soluble in water	[1][3][5]

Tech Support

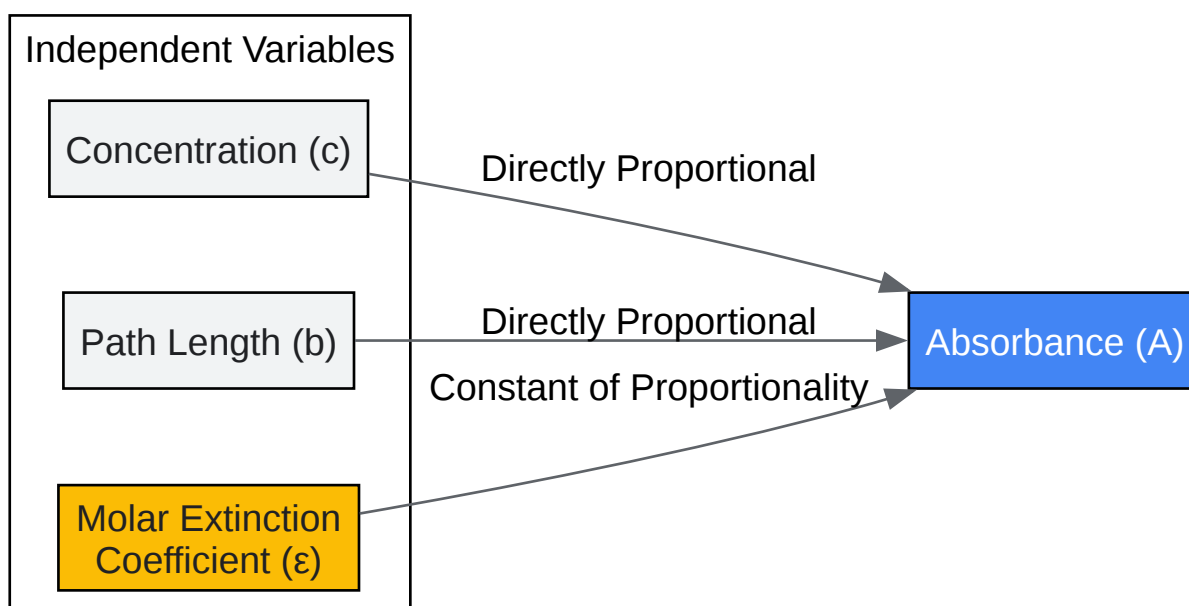# Theoretical Framework: The Beer-Lambert Law

The determination of the molar extinction coefficient is fundamentally based on the Beer-Lambert Law. This law establishes a linear relationship between the absorbance of light through a solution and the concentration of the absorbing species.[9][10][11] The mathematical representation of this relationship is:

$A = \varepsilon bc$

Where:

- A is the absorbance (unitless)

- ε (epsilon) is the molar extinction coefficient (also known as molar absorptivity) in units of $L \cdot mol^{-1} \cdot cm^{-1}$

- b is the path length of the cuvette in cm (typically 1 cm)

- c is the concentration of the substance in $mol \cdot L^{-1}$

The molar extinction coefficient is a unique physical constant for a given substance at a specific wavelength, representing its ability to absorb light. A higher molar extinction coefficient indicates a greater ability to absorb light at that wavelength.

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Caption: Relationship of variables in the Beer-Lambert Law.

Experimental Protocol for Determination

This section details the step-by-step methodology for the experimental determination of the molar extinction coefficient of **Basic Blue 41**.

Materials and Equipment

- **Basic Blue 41** (dye content should be noted, e.g., 40%[4][6])

- Distilled or deionized water

- Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)

- Pipettes (various sizes)

- Analytical balance

- UV-Visible Spectrophotometer

- Quartz or glass cuvettes (1 cm path length)

Preparation of a Stock Solution

- Accurately weigh a precise amount of **Basic Blue 41** powder using an analytical balance. For example, weigh approximately 0.0483 g of the dye.

- Quantitatively transfer the weighed powder into a 100 mL volumetric flask.

- Add a small amount of distilled water to dissolve the powder completely.

- Once dissolved, fill the flask to the calibration mark with distilled water.

- Stopper the flask and invert it several times to ensure a homogenous solution.

- Calculate the molar concentration of the stock solution.

- Calculation Example:

  - Mass of **Basic Blue 41** = 0.0483 g

  - Molecular Weight = 482.57 g/mol

  - Volume of solution = 100 mL = 0.1 L

  - Moles = 0.0483 g / 482.57 g/mol = 0.0001 mol

  - Concentration = 0.0001 mol / 0.1 L = 0.001 M (1 mM)

Preparation of Standard Dilutions

Prepare a series of standard solutions with decreasing concentrations from the stock solution using serial dilution.
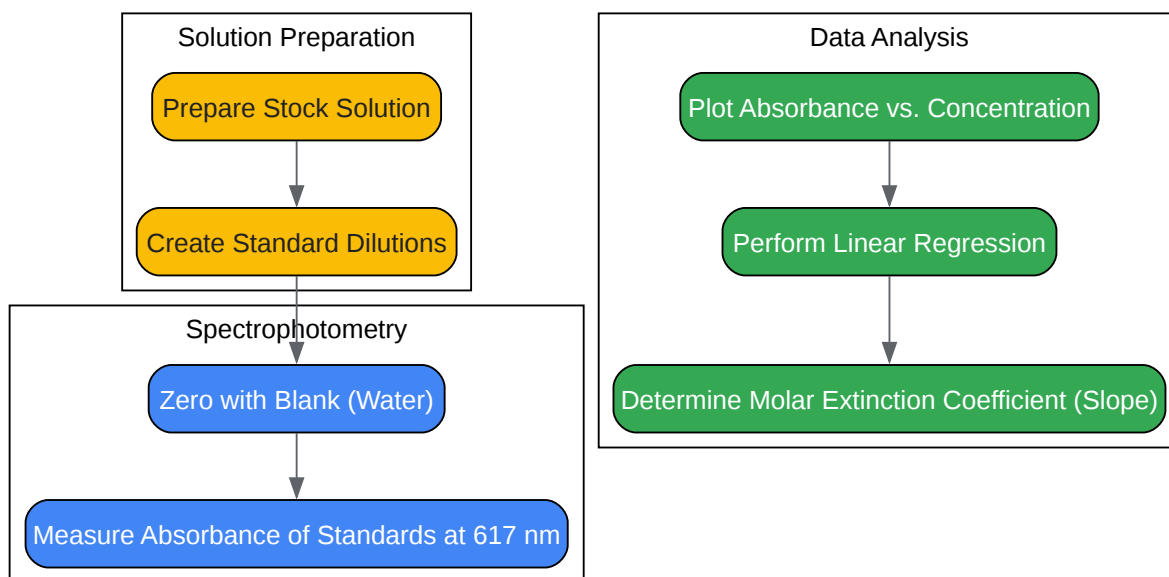
- Label a set of volumetric flasks (e.g., five 10 mL flasks).

- Pipette specific volumes of the stock solution into each flask. For instance: 1 mL, 2 mL, 4 mL, 6 mL, and 8 mL.

- Dilute each flask to the 10 mL mark with distilled water.

- Calculate the final concentration of each standard solution.

  - Calculation Example (for the first dilution):

    - C_1 (Stock Concentration) = 0.001 M

    - V_1 (Volume of Stock) = 1 mL

    - V_2 (Final Volume) = 10 mL

    - C_2 (Final Concentration) = $(C_1 V_1) / V_2$ = (0.001 M * 1 mL) / 10 mL = 0.0001 M (0.1 mM)

Spectrophotometric Measurement

- Turn on the UV-Visible spectrophotometer and allow it to warm up as per the manufacturer's instructions.

- Set the wavelength to the λmax of **Basic Blue 41**, which is 617 nm.[4][6][7]

- Use distilled water as a blank to zero the spectrophotometer.

- Measure the absorbance of each of the prepared standard solutions, starting from the least concentrated to the most concentrated.

- Rinse the cuvette with the next solution to be measured before filling it.

- Record the absorbance values for each concentration.

Data Analysis

- Plot a graph of Absorbance (y-axis) versus Concentration (x-axis) in mol/L.

- Perform a linear regression analysis on the data points. The resulting graph should be a straight line that passes through the origin, confirming adherence to the Beer-Lambert law.

- The slope of the line is equal to the product of the molar extinction coefficient (ε) and the path length (b).

- Since the path length (b) is typically 1 cm, the slope of the line is the molar extinction coefficient (ε).

Solution Preparation

Prepare Stock Solution

Create Standard Dilutions

Spectrophotometry

Zero with Blank (Water)

Measure Absorbance of Standards at 617 nm

Data Analysis

Plot Absorbance vs. Concentration

Perform Linear Regression

Determine Molar Extinction Coefficient (Slope)

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Caption: Workflow for Molar Extinction Coefficient Determination.

Data Presentation

All quantitative data should be summarized in a clear and structured table to facilitate comparison and analysis.

Standard Solution	Concentration (mol/L)	Absorbance at 617 nm
1	Calculated Value	Measured Value
2	Calculated Value	Measured Value
3	Calculated Value	Measured Value
4	Calculated Value	Measured Value
5	Calculated Value	Measured Value

Linear Regression Results:

Parameter	Value
Slope (ε)	Value from regression L·mol⁻¹·cm⁻¹
Y-intercept	Value from regression
R² Value	Value from regression

An R^2 value close to 1.0 indicates a strong linear relationship and high-quality data. The y-intercept should be close to zero.

Conclusion

By following this detailed protocol, researchers can accurately and reliably determine the molar extinction coefficient of **Basic Blue 41**. This constant is essential for quantitative spectrophotometric analysis, enabling the precise determination of dye concentration in various experimental and developmental contexts. Adherence to careful laboratory practices in solution preparation and spectrophotometric measurement is critical for obtaining high-fidelity results.

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- To cite this document: BenchChem. [Determining the Molar Extinction Coefficient of Basic Blue 41: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b037735#molar-extinction-coefficient-determination-of-basic-blue-41]

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